

methanesulfonyl azide atom economy assessment

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Methanesulfonyl azide

CAS No.: 1516-70-7

Cat. No.: S1503329

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Reagent Profile & Comparative Data

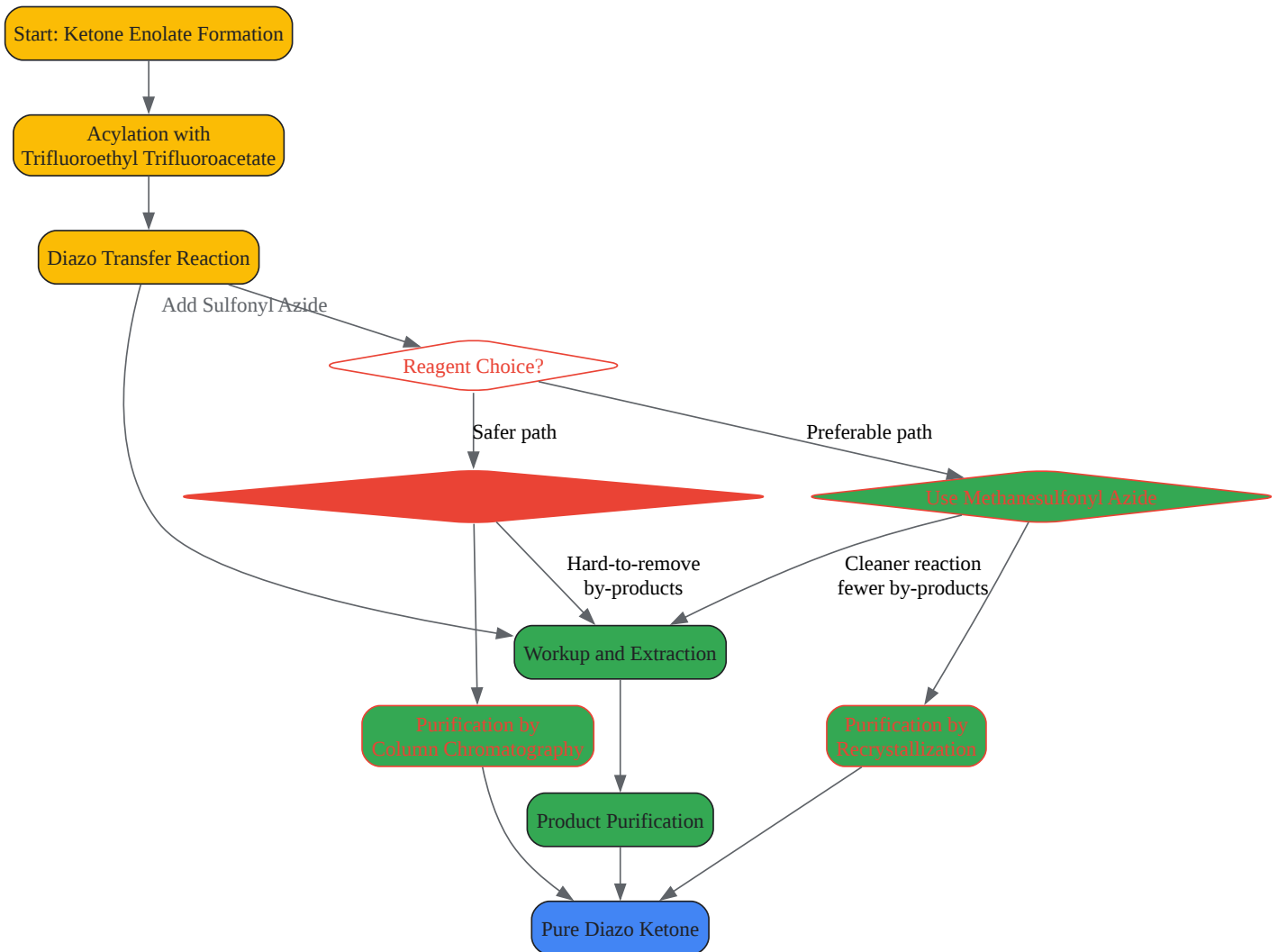
The table below summarizes key characteristics of **methanesulfonyl azide** (MsN_3) and a commonly used alternative, based on the information found.

Reagent Name	Molar Mass (g/mol)	Key Advantages	Key Disadvantages	Reported Yield in Diazo Transfer
Methanesulfonyl Azide (MsN_3)	121.12 [1]	Simple, inexpensive production; easy purification of reaction mixtures; cleaner workup, often allowing product recrystallization [1] [2].	Potentially explosive [1] [2]. Requires careful handling.	86% (E)-1-diazo-4-phenyl-3-buten-2-one [2]

Reagent Name	Molar Mass (g/mol)	Key Advantages	Key Disadvantages	Reported Yield in Diazo Transfer
4-Dodecylbenzenesulfonyl Azide	~348.49 (estimated)	Less shock-sensitive, safer to handle [2].	Requires purification by column chromatography; results in by-products that are difficult to separate during workup [2].	81-83% (E)-1-diazo-4-phenyl-3-buten-2-one [2]

Experimental Context and Protocols

The comparative yield data in the table above comes from a specific laboratory procedure for synthesizing (E)-1-diazo-4-phenyl-3-buten-2-one [2]. The following workflow outlines the key steps where the choice of sulfonyl azide reagent impacts the process, particularly the purification stage.



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Figure 1: Experimental workflow for diazo compound synthesis, highlighting the critical divergence point based on sulfonyl azide reagent selection.

A Practical Approach to Atom Economy Assessment

While explicit atom economy calculations for these reagents are not provided in the search results, you can perform this assessment using the fundamental formula and available data:

Atom Economy = (Molar Mass of Desired Product / Total Molar Mass of All Reactants) × 100%

For a diazo transfer reaction using a sulfonyl azide ($R-SO_2N_3$) to convert a ketone enolate into a diazo compound, the relevant byproduct is the sulfonamide ($R-SO_2NH_2$). Therefore, the R group (the "auxiliary") in the reagent is the key variable [2].

- **Methanesulfonyl Azide Auxiliary (CH_3-):** Molar mass = 15 g/mol (from CH_3 group)
- **Dodecylbenzenesulfonyl Azide Auxiliary ($C_{18}H_{29}-$):** Molar mass = ~245 g/mol (from $C_{18}H_{29}$ group)

Since the rest of the reaction is identical, **methanesulfonyl azide has a significantly higher atom economy** because it minimizes the mass of the wasted auxiliary. This theoretical advantage aligns with the experimental observation of a cleaner workup and higher isolated yield [2].

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References

1. - Wikipedia Methanesulfonyl azide [en.wikipedia.org]

2. Organic Syntheses Procedure [orgsyn.org]

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